

Verosudil working solution preparation from powder

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Verosudil Hydrochloride

CAS No.: 1414854-44-6

Cat. No.: S546704

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Verosudil Solution Preparation Guide

Verosudil (also known as AR-12286) is a potent Rho-associated coiled-coil protein kinase (ROCK) inhibitor, with equal activity against ROCK1 and ROCK2 ($K_i = 2$ nM for both) [1] [2] [3]. It is investigated for its potential in treating glaucoma and ocular hypertension by increasing trabecular outflow to reduce intraocular pressure [2] [4] [5].

Solubility and Stock Solution Preparation

For *in vitro* work, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing concentrated stock solutions.

Parameter	Specification
Molecular Weight	327.40 g/mol [1] [2] [3]
CAS Number	1414854-42-4 [1] [2] [3]
Solubility in DMSO	~16.7 mg/mL (~50.9 mM) [1] [2]

Parameter	Specification
Common Stock Concentrations	10 mM, 50 mM, 100 mM

Preparation of a 10 mM DMSO Stock Solution:

- **Calculate Mass:** To prepare 1 mL of 10 mM stock solution, weigh 3.27 mg of Verosudil powder.
- **Weigh Powder:** Use an analytical balance to accurately weigh the compound.
- **Dissolve:** Transfer the powder to a volumetric flask and add DMSO to a final volume of 1 mL.
- **Mix:** Gently vortex or sonicate the solution until the powder is fully dissolved, ensuring a clear solution.
- **Aliquot and Store:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C or -80°C [1] [2].

Working Solution Formulations for Experimental Use

The following table summarizes three reliable formulations for preparing working solutions for different experimental applications. Always prepare these solutions fresh on the day of the experiment.

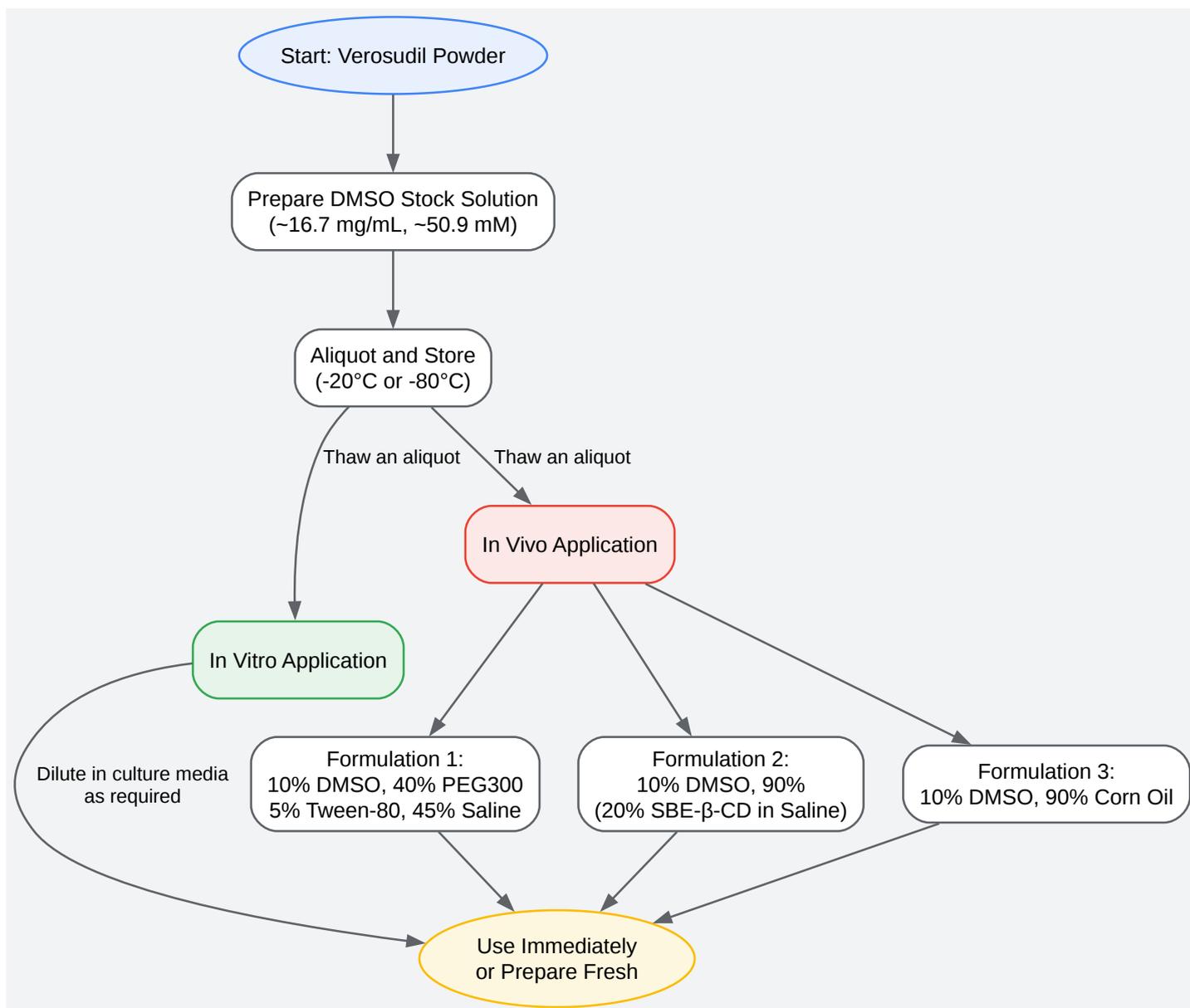
Formulation	Composition	Final Verosudil Concentration	Application & Notes
Formulation 1 [1] [3]	10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline	≥ 1.67 mg/mL (5.10 mM)	In vivo (common); sequential addition of solvents is critical for clarity.
Formulation 2 [1] [2]	10% DMSO + 90% (20% SBE-β-CD in Saline)	≥ 1.67 mg/mL (5.10 mM)	In vivo ; suitable where PEG/Tween is not desired.
Formulation 3 [1] [2]	10% DMSO + 90% Corn Oil	≥ 1.67 mg/mL (5.10 mM)	In vivo (long-term studies); carefully consider for administration over half a month.

Step-by-Step Protocol for Formulation 1: This protocol is an example for preparing 1 mL of a ready-to-use solution.

- **Prepare DMSO Stock:** Ensure you have a 16.7 mg/mL Verosudil stock solution in DMSO.
- **Add Solvents Sequentially:**
 - Pipette 100 μ L of the 16.7 mg/mL DMSO stock solution into a clean vial.
 - Add 400 μ L of PEG300 and mix evenly.
 - Add 50 μ L of Tween-80 and mix evenly.
 - Finally, add 450 μ L of physiological saline (0.9% NaCl) to bring the total volume to 1 mL.
- **Final Check:** Mix the solution thoroughly. It should appear clear. The resulting concentration is approximately 1.67 mg/mL (5.10 mM) [1].

Experimental Workflow for Preparation

The following diagram outlines the key decision points and steps in preparing Verosudil for your experiments:



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Critical Notes for Researchers

- **For Research Use Only:** The information provided is for research applications only. Verosudil is not for human diagnostic or therapeutic use [1] [2].
- **Solvent Sequentiality:** When preparing *in vivo* formulations, it is crucial to add the co-solvents in the sequence described (from left to right, one by one) to ensure a clear, stable solution and prevent precipitation [1].

- **Solution Stability:** While stock solutions in DMSO are stable when stored at -80°C for up to 6 months, working solutions for *in vivo* studies should be prepared immediately before use to ensure stability and potency [1] [2].

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To cite this document: Smolecule. [Verosudil working solution preparation from powder]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b546704#verosudil-working-solution-preparation-from-powder>]

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